

Identifying the Binding Partners of DD1 Protein: A Multifaceted Approach

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DD1

Cat. No.: B8235259

[Get Quote](#)

Clarification Required: The Ambiguity of "DD1 Protein"

Initial research into the "DD1 protein" reveals that this designation is not unique to a single protein. Instead, it can refer to several distinct proteins, each with different functions and binding partners. To provide an accurate and in-depth technical guide, it is crucial to first identify the specific "DD1 protein" of interest.

The following proteins are potential candidates based on scientific literature:

- Ddi1 (DNA-damage inducible 1): A protein involved in the ubiquitin-proteasome system and the repair of DNA-protein crosslinks. Its interactions are crucial for maintaining genomic stability.
- Proteins containing a Death Domain (DD): The "DD" may refer to the "Death Domain," a protein-protein interaction module found in a superfamily of proteins that play critical roles in apoptosis (programmed cell death) and inflammation. These proteins act as adaptors to assemble signaling complexes.
- DDR1 (Discoidin Domain Receptor 1): A receptor tyrosine kinase that binds to collagen. It is involved in cell adhesion, proliferation, and differentiation, and plays a significant role in mammary gland development.
- DDHD1 (DDHD domain containing 1): An intracellular phospholipase that is involved in regulating the dynamics of mitochondria. Mutations in the gene for this protein are

associated with a hereditary neurological disorder.

- D1R (Dopamine D1 Receptor): A G-protein coupled receptor that is a key player in the central nervous system, mediating the effects of the neurotransmitter dopamine.

Path Forward: Your Input is Needed

To proceed with generating a comprehensive technical guide that includes detailed experimental protocols, quantitative data on binding partners, and visualizations of signaling pathways, please specify which of the above proteins is the "**DD1** protein" you are researching.

Once the specific protein of interest is identified, the following sections will be developed to meet the core requirements of your request:

- Introduction to the Specified **DD1** Protein: A detailed overview of the protein's function, structure, and biological significance.
- Known Binding Partners: A comprehensive list of identified interacting proteins, supported by experimental evidence.
- Quantitative Analysis of Protein-Protein Interactions: A summary of binding affinities and other quantitative data, presented in a clear tabular format.
- Experimental Methodologies for Identifying Binding Partners: Detailed protocols for key techniques such as:
 - Co-Immunoprecipitation (Co-IP)
 - Yeast Two-Hybrid (Y2H) Screening
 - Mass Spectrometry (MS)-based approaches (e.g., AP-MS)
- Signaling Pathways and Interaction Networks: Visual representations of the protein's signaling cascades and interaction networks using Graphviz (DOT language), as requested.

We await your clarification to provide you with a targeted and accurate in-depth guide.

- To cite this document: BenchChem. [Identifying the Binding Partners of DD1 Protein: A Multifaceted Approach]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8235259#identifying-the-binding-partners-of-dd1-protein]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com